

# A Comparative Guide to the Biocompatibility of Surface-Modified Bismuth Oxide Nanoparticles

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## Compound of Interest

Compound Name: *Bismuth oxide*

CAS No.: *171869-78-6*

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**Bismuth oxide** nanoparticles ( $\text{Bi}_2\text{O}_3$  NPs) are emerging as promising candidates in various biomedical applications, including bioimaging, drug delivery, and radiosensitization. However, their clinical translation hinges on a thorough understanding and optimization of their biocompatibility. Surface modification is a key strategy to enhance the safety profile of these nanoparticles. This guide provides an objective comparison of the biocompatibility of  $\text{Bi}_2\text{O}_3$  NPs with different surface modifications, supported by experimental data and detailed methodologies.

## Comparative Analysis of In Vitro Cytotoxicity

The cytotoxic potential of surface-modified  $\text{Bi}_2\text{O}_3$  NPs is a primary indicator of their biocompatibility. The half-maximal inhibitory concentration ( $\text{IC}_{50}$ ) is a common metric used to quantify cytotoxicity, with higher values indicating lower toxicity. The following table summarizes the  $\text{IC}_{50}$  values of  $\text{Bi}_2\text{O}_3$  NPs with various surface coatings across different cell lines.

Surface Coating	Nanoparticle Type	Cell Line	IC50 (µg/mL)	Reference
Uncoated	Bi <sub>2</sub> O <sub>3</sub> NPs	MCF-7 (Human breast cancer)	~200 (for 51% viability)	[1]
Bi <sub>2</sub> O <sub>3</sub> NPs	HUVE (Human umbilical vein endothelial)	6.7	[1]	
Bi <sub>2</sub> O <sub>3</sub> NPs	A549 (Human lung carcinoma)	205	[1]	
Bi <sub>2</sub> O <sub>3</sub> NPs	HepG2 (Human liver cancer)	203	[1]	
Bi <sub>2</sub> O <sub>3</sub> NPs	SH-SY5Y (Human neuroblastoma)	77.57	[2]	
PEGylated	Bi-PEG NCs	4T1 (Mouse breast cancer)	> 200 (no significant toxicity)	[3]
Dextran-coated	Bi <sub>2</sub> O <sub>3</sub> -Dex NPs	Not specified (in vivo study)	Excellent biocompatibility reported	[4][5]
PVP-coated	Bi <sub>2</sub> S <sub>3</sub> -PVP	MCF-7	Non-toxic, induced proliferation	[6]
Silica-coated	Bi@SiO <sub>2</sub>	4T1	> 400 (no cytotoxicity)	[7]
β-Cyclodextrin-Biotin	Bi <sub>2</sub> O <sub>3</sub> NPs	HepG2	76.74	[8]
MCF-7	62.34	[8]		
A549	67.36	[8]		

### Key Observations:

- Surface coating significantly enhances biocompatibility: Coated  $\text{Bi}_2\text{O}_3$  NPs generally exhibit higher IC50 values compared to their uncoated counterparts, indicating reduced cytotoxicity.
- Coating-dependent effects: The type of surface modification influences the biocompatibility. For instance, PEG and silica coatings appear to be highly effective in mitigating cytotoxicity. [3][7] In contrast, PVP-coated bismuth sulfide nanoparticles were found to be non-toxic but induced cell proliferation in MCF-7 cells, an effect that may be undesirable in cancer therapy applications. [6]
- Cell line-specific toxicity: The cytotoxicity of  $\text{Bi}_2\text{O}_3$  NPs is also dependent on the cell type. For example, uncoated  $\text{Bi}_2\text{O}_3$  NPs were found to be significantly more toxic to endothelial cells (HUVE) than to various cancer cell lines. [1]

## Genotoxicity and Hemocompatibility

Beyond cytotoxicity, assessing the genotoxic and hemolytic potential of nanoparticles is crucial for a comprehensive biocompatibility evaluation.

**Genotoxicity:** The Comet assay is a sensitive method to detect DNA damage in cells exposed to potentially genotoxic agents. Studies have shown that uncoated  $\text{Bi}_2\text{O}_3$  NPs can induce DNA damage in a dose-dependent manner. [9] While specific comparative studies on the genotoxicity of various surface-modified  $\text{Bi}_2\text{O}_3$  NPs are limited, it is generally accepted that surface coatings that reduce cytotoxicity also mitigate genotoxic effects by limiting direct interaction of the nanoparticle core with the nucleus and reducing oxidative stress.

**Hemocompatibility:** Hemolysis assays are performed to evaluate the impact of nanoparticles on red blood cells. Nanoparticles that induce hemolysis can lead to anemia and other adverse effects in vivo. While specific comparative data for surface-modified  $\text{Bi}_2\text{O}_3$  NPs is not readily available, studies on other types of nanoparticles have shown that coatings like PEG and dextran can significantly reduce hemolytic activity.

## In Vivo Biocompatibility and Biodistribution

In vivo studies provide critical insights into the systemic toxicity and biodistribution of nanoparticles.

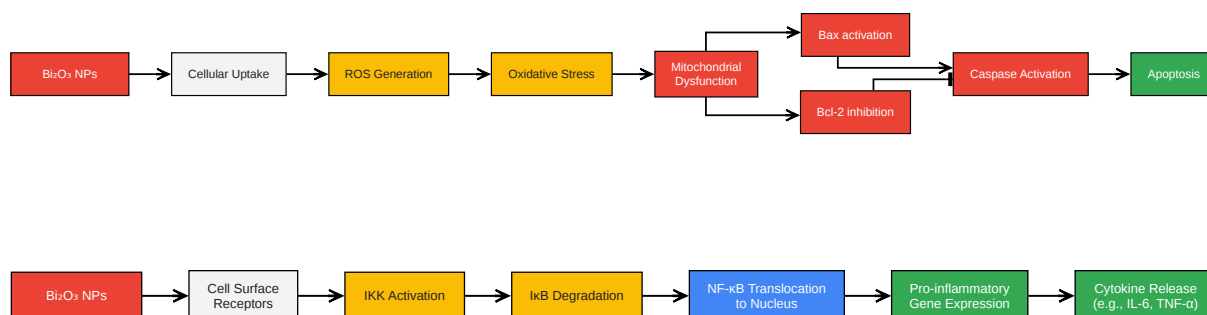
- PEGylated  $\text{Bi}_2\text{O}_3$  NPs: Have demonstrated excellent in vivo biocompatibility with prolonged blood circulation and preferential accumulation in tumor tissues, making them suitable for cancer theranostics.[3]
- Dextran-coated  $\text{Bi}_2\text{O}_3$  NPs: Also exhibit good biocompatibility and are being explored for applications in medical imaging.[4][5]
- PVP-coated  $\text{Bi}_2\text{Se}_3$  NPs: In vivo studies have indicated low toxicity in mice, with no significant harmful effects on growth or behavior.[10]
- Silica-coated Nanoparticles: Generally show good biocompatibility in vivo, with their biodistribution being influenced by particle size and surface chemistry.[11][12][13][14]

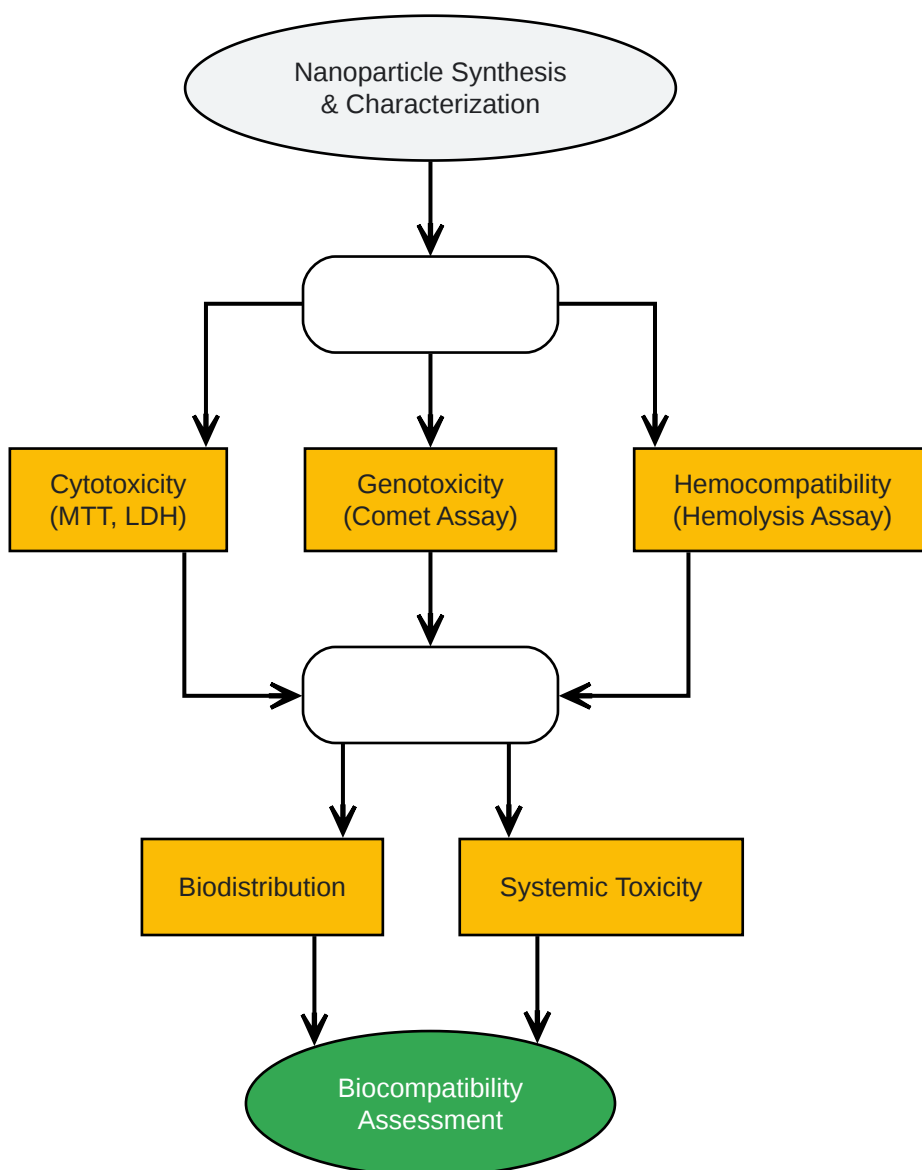
## Mechanistic Insights: Signaling Pathways

The biological response to  $\text{Bi}_2\text{O}_3$  NPs is often mediated by complex signaling pathways. Understanding these pathways is essential for designing safer and more effective nanoparticles.

### Oxidative Stress and Apoptosis:

Uncoated or minimally coated  $\text{Bi}_2\text{O}_3$  NPs can induce the generation of reactive oxygen species (ROS), leading to oxidative stress. This, in turn, can trigger a cascade of events, including mitochondrial dysfunction and the activation of apoptotic pathways, ultimately leading to cell death.[1][15][16]





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